

An In-depth Technical Guide to Sodium Methanesulfinate-d3

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Compound of Interest

Compound Name: Sodium methanesulfinate-d3

Cat. No.: B15553444

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This technical guide provides a comprehensive overview of the physical and chemical characteristics of **Sodium methanesulfinate-d3**, tailored for researchers, scientists, and professionals in drug development. This document summarizes key quantitative data, details experimental protocols, and visualizes relevant chemical and biological processes.

Core Physical and Chemical Properties

Sodium methanesulfinate-d3 is the deuterated analog of sodium methanesulfinate. The substitution of hydrogen with deuterium is a valuable tool in drug development for studying reaction mechanisms, metabolic pathways, and for potentially improving the pharmacokinetic profiles of drug candidates.^[1]

Data Presentation: Physical and Chemical Characteristics

The following table summarizes the key physical and chemical properties of **Sodium methanesulfinate-d3** and its non-deuterated counterpart for comparison.

Property	Sodium Methanesulfinate-d3	Sodium Methanesulfinate (non-deuterated)
Chemical Formula	CD ₃ NaO ₂ S[1]	CH ₃ NaO ₂ S[2]
Molecular Weight	105.11 g/mol [1]	102.09 g/mol [3]
CAS Number	2129597-38-0	20277-69-4[3]
Appearance	White to off-white powder	White to light beige powder[4]
Melting Point	220 - 222 °C	222-226 °C (decomposes)[3]
Boiling Point	Data not available	Data not available
Solubility	Slightly soluble in methanol and water.	Soluble in water (75.2 mg/mL). [4][5]
Purity	Typically ≥98 atom % D	Typically ≥85%

Experimental Protocols

While specific experimental protocols for the synthesis of **Sodium methanesulfinate-d3** are not readily available in the public domain, a general and detailed method for the synthesis of the non-deuterated sodium methanesulfinate is well-documented and can be adapted by using deuterated starting materials.

Synthesis of Sodium Methanesulfinate

The following protocol describes the synthesis of sodium methanesulfinate from methanesulfonyl chloride and sodium metabisulfite.[6] To synthesize **Sodium methanesulfinate-d3**, one would start with methanesulfonyl chloride-d3.

Materials:

- Methanesulfonyl chloride
- Sodium metabisulfite (35% aqueous solution)
- Sodium hydroxide solution

- Anhydrous ethanol
- Four-necked flask
- Thermometer
- Stirrer
- Reflux condenser
- Nitrogen source

Procedure:

- Equip a four-necked flask with a thermometer, stirrer, reflux condenser, and a nitrogen inlet.
- Charge the flask with 326g of a 35% (mass fraction) solution of sodium metabisulfite.
- Under a nitrogen atmosphere, stir the mixture and heat to 60-65°C.
- Slowly add 90.6g of methanesulfonyl chloride while maintaining a gentle reflux.
- Control the pH of the reaction mixture between 8 and 9 by adding sodium hydroxide solution as needed.
- The reaction is considered complete when the reflux of methanesulfonyl chloride ceases.
- Filter the resulting solution to obtain a colorless and transparent liquid.
- Concentrate the filtrate under reduced pressure until white crystals begin to form.
- Stop heating and allow the mixture to cool.
- Add an appropriate amount of anhydrous ethanol to precipitate sodium chloride.
- Filter the mixture to remove the sodium chloride.
- Heat the filtrate to evaporate the solvent, yielding the crude sodium methanesulfinate as a white solid.

- Purify the crude product by recrystallization and drying.

Mandatory Visualizations

Experimental Workflow: Synthesis of Sodium Methanesulfinate

The following diagram illustrates the key steps in the synthesis of sodium methanesulfinate.

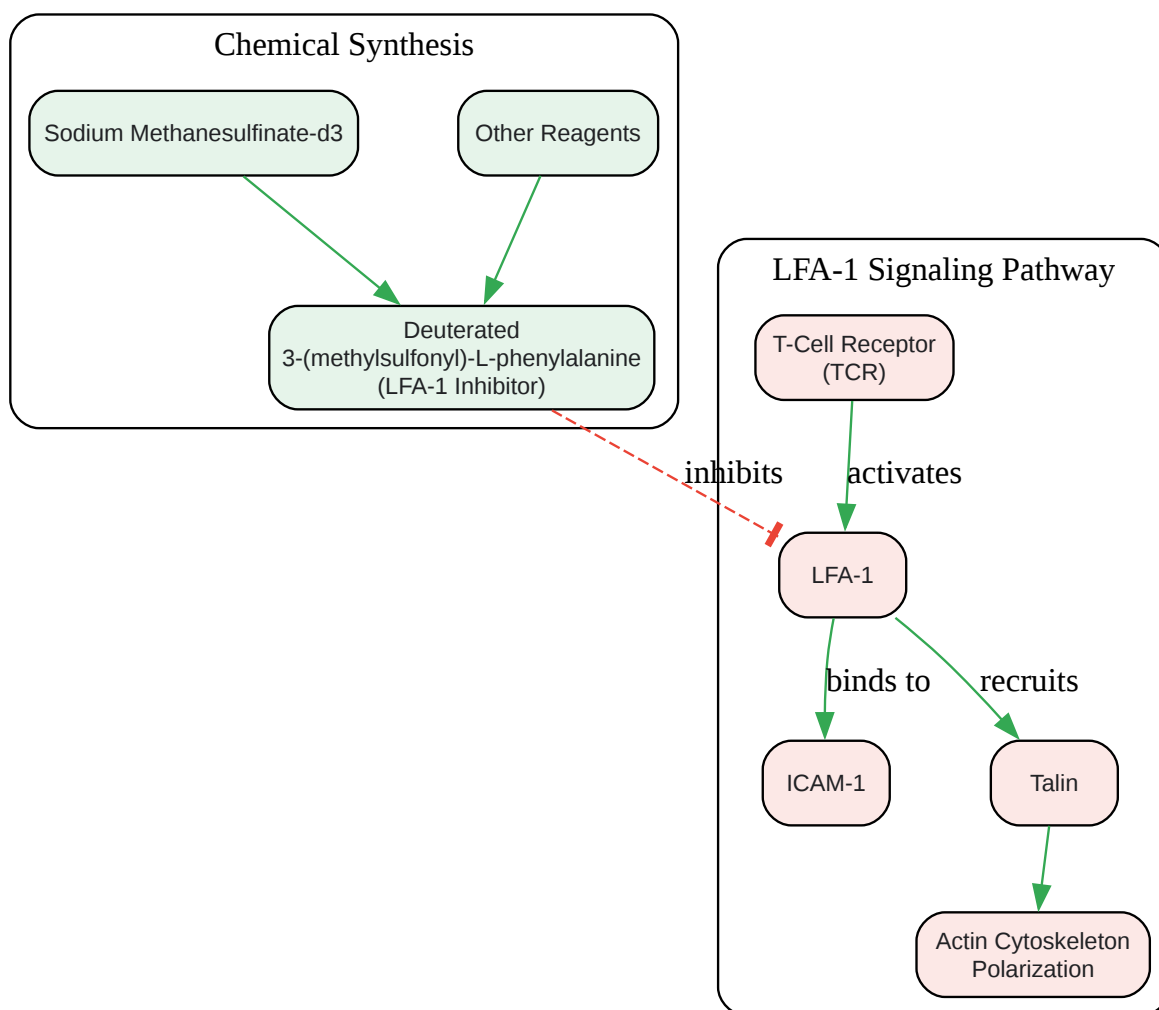


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A flowchart depicting the synthesis of sodium methanesulfinate.

Logical Relationship: Role in LFA-1 Inhibitor Synthesis and Pathway Interaction

Sodium methanesulfinate-d3 is utilized as a reagent in the preparation of deuterated 3-(methylsulfonyl)-L-phenylalanine derivatives, which can act as inhibitors of Lymphocyte Function-Associated Antigen-1 (LFA-1).^[7] LFA-1 is an integrin crucial for T-cell adhesion, migration, and the formation of the immunological synapse, playing a significant role in immune responses.^{[6][7][8]} The diagram below illustrates this logical relationship and a simplified view of the LFA-1 signaling pathway.



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The role of **Sodium methanesulfinate-d3** in synthesizing an LFA-1 inhibitor and its interaction with the LFA-1 signaling pathway.

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